

Unlocking Catalytic Synergy: A Comparative Guide to Cobalt-Nickel Boride Catalysts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **COBALT BORIDE**

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Researchers are increasingly turning to bimetallic cobalt-nickel boride (Co-Ni-B) catalysts, finding their combined metallic properties significantly enhance catalytic activity compared to their individual **cobalt boride** (Co-B) and nickel boride (Ni-B) counterparts. This guide provides a comprehensive evaluation of the synergistic effects observed in Co-Ni-B catalysts, supported by comparative experimental data, detailed protocols, and mechanistic diagrams to inform researchers, scientists, and drug development professionals.

The enhanced performance of Co-Ni-B catalysts is evident in crucial applications such as hydrogen generation from sodium borohydride (NaBH_4) hydrolysis and electrocatalytic hydrogen evolution. The synergy between cobalt and nickel, facilitated by the presence of boron, leads to a more efficient catalytic process.

Performance Benchmarks: Co-Ni-B vs. Monometallic Alternatives

The synergistic effect in Co-Ni-B catalysts translates into demonstrably superior performance metrics when compared to Co-B and Ni-B. The following tables summarize key quantitative data from studies conducted under comparable conditions.

Catalytic Hydrogen Generation from NaBH_4 Hydrolysis

In the hydrolysis of sodium borohydride, a key reaction for chemical hydrogen storage, the composition of the Co-Ni-B catalyst plays a critical role in its activity. A Co-Ni-B catalyst with a $\text{Co}/(\text{Co}+\text{Ni})$ molar ratio of 0.85 has been shown to exhibit superior performance.^[1]

Catalyst	Composition (Co/(Co+Ni))	Hydrogen Generation Rate (mL min ⁻¹ g ⁻¹)	Activation Energy (Ea) (kJ mol ⁻¹)
Co-B	1.0	Lower than Co-Ni-B	45
Ni-B	0.0	Lower than Co-Ni-B	Not Reported
Co-Ni-B	0.85	Highest	34

The data clearly indicates that the bimetallic Co-Ni-B catalyst not only accelerates the hydrogen generation rate but also lowers the activation energy of the reaction, signifying a more efficient catalytic pathway.[\[1\]](#)

Electrocatalytic Hydrogen Evolution Reaction (HER)

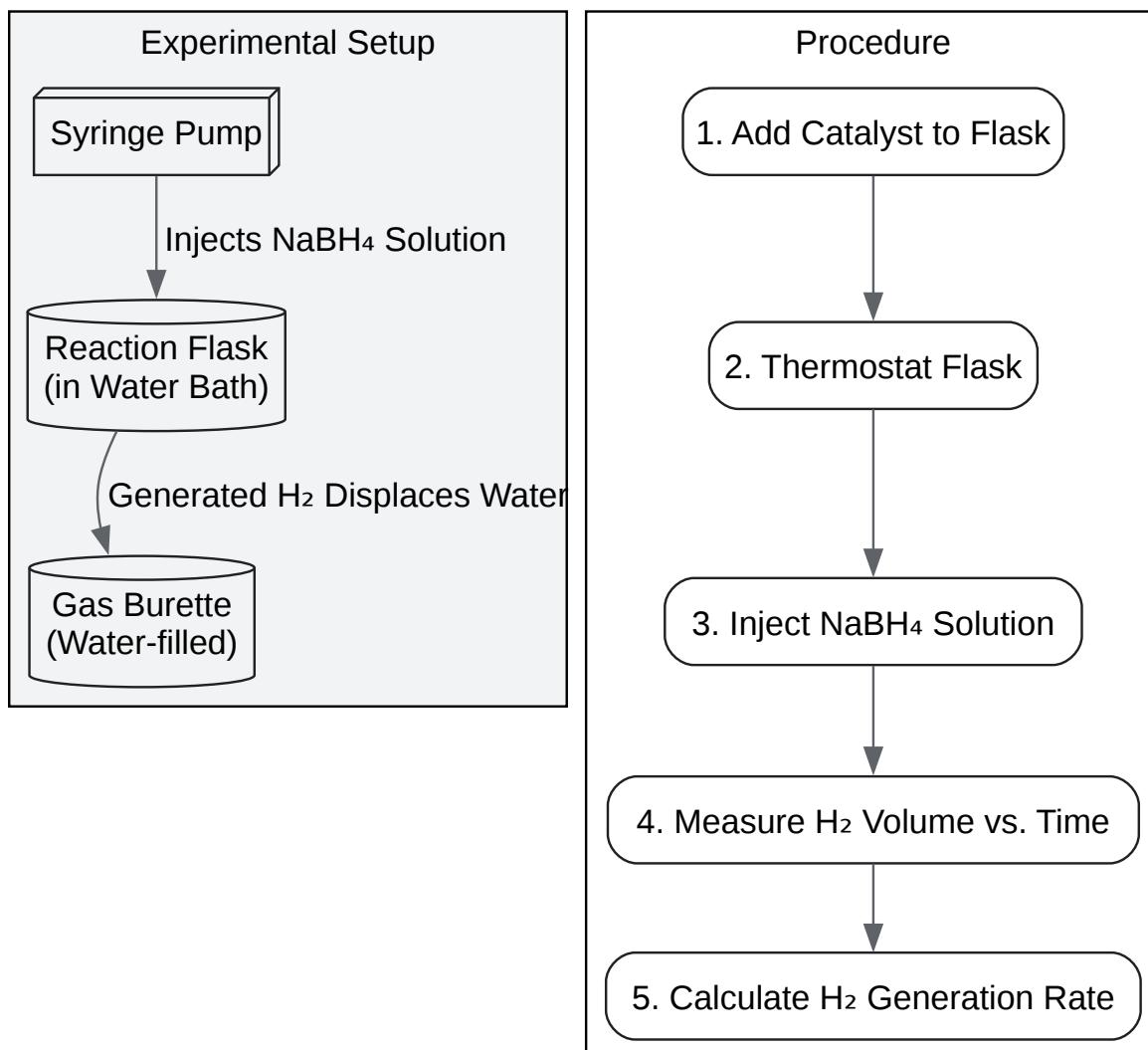
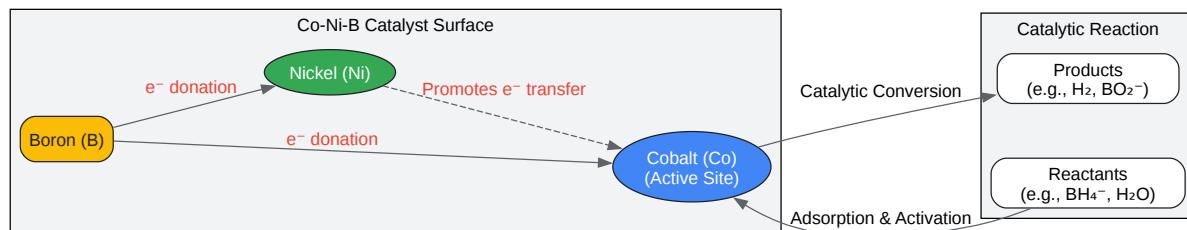
For the electrocatalytic hydrogen evolution reaction (HER), a fundamental process in water splitting for green hydrogen production, Co-Ni-B nanocatalysts again demonstrate enhanced activity. A Co-Ni-B catalyst with a Ni/(Ni+Co) molar ratio of 30% (Co-30Ni-B) has been identified as an optimal composition.

Catalyst	Overpotential @ 10 mA/cm ² (mV vs. RHE) in pH 7	Tafel Slope (mV/dec) in pH 7
Co-B	203	Not Reported
Ni-B	309	Not Reported
Co-30Ni-B	170	51

The lower overpotential required to achieve a benchmark current density and the smaller Tafel slope for the Co-Ni-B catalyst indicate more favorable kinetics for the hydrogen evolution reaction compared to the monometallic borides.[\[1\]](#)

Visualizing the Synergistic Mechanism

The enhanced catalytic activity of Co-Ni-B is attributed to a synergistic electronic effect between cobalt, nickel, and boron. Boron atoms donate electrons to the vacant d-orbitals of the transition metals (Co and Ni), leading to an enrichment of electron density at these active sites. In the bimetallic system, the presence of nickel further promotes this electron transfer, making the cobalt sites even more electron-rich. This increased electron density facilitates the key steps in the catalytic reactions.



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References

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- To cite this document: BenchChem. [Unlocking Catalytic Synergy: A Comparative Guide to Cobalt-Nickel Boride Catalysts]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1148963#evaluating-the-synergistic-effect-in-cobalt-nickel-boride-catalysts>

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